

Triacetyl-ganciclovir CAS number and supplier information

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Compound of Interest

Compound Name: *Triacetyl-ganciclovir*

Cat. No.: *B1682459*

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Triacetyl-ganciclovir: A Technical Guide for Researchers

CAS Number: 86357-14-4

This technical guide provides an in-depth overview of **Triacetyl-ganciclovir**, a key intermediate in the synthesis of the antiviral drug ganciclovir.^{[1][2][3]} It is intended for researchers, scientists, and drug development professionals, offering comprehensive information on its chemical properties, synthesis, and the biological action of its parent compound.

Chemical and Physical Properties

Triacetyl-ganciclovir, also known as N-Acetyl-di-O-acetyl ganciclovir, is a derivative of ganciclovir.^[1] It is commonly used in toxicity studies and other analytical research related to the commercial production of ganciclovir.^{[1][2][3]}

Property	Value	Reference
CAS Number	86357-14-4	[1][2][4][5][6]
Molecular Formula	C15H19N5O7	[2][5][7]
Molecular Weight	381.34 g/mol	[2][5]
IUPAC Name	[2-[(2-acetamido-6-oxo-3H-purin-9-yl)methoxy]-3-acetyloxypropyl] acetate	[1]
Appearance	White powder	[8]
Purity	≥99% (typical)	[8]
Storage Conditions	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.	[1]

Supplier Information

A number of chemical suppliers offer **Triacetyl-ganciclovir** for research purposes. The following table summarizes information from several suppliers. Please note that pricing and availability are subject to change and should be confirmed with the respective supplier.

Supplier	Product Name	Purity	Available Quantities
MedchemExpress	Triacetyl-ganciclovir	>98%	5 g
MedKoo Biosciences	Triacetyl-ganciclovir	Not specified	1 g, 5 g, 10 g
AbMole BioScience	Triacetyl-ganciclovir (Ganciclovir Triacetate)	Not specified	Not specified
Simson Pharma Limited	Triacetyl Ganciclovir	High quality	Not specified
Bakul Pharma Ltd.	Triacetyl Ganciclovir (Ganciclovir Intermediate)	99% min	Bulk
True Chem Enterprise	Triacetyl Ganciclovir (Valganciclovir Intermediate)	Industrial Grade/98%	Not specified

Experimental Protocols: Synthesis of Triacetyl-ganciclovir

Several methods for the chemical synthesis of **Triacetyl-ganciclovir** have been documented, primarily in patent literature. These methods often involve the condensation of a guanine derivative with a suitably protected acyclic side chain.

Method 1: From Monoacetylguanine and 1,3-dihalo-2-(acetoxymethoxy) propane

This method involves a two-step process:

- Formation of dihalo-2-acetyl-ganciclovir: Monoacetylguanine is reacted with 1,3-dihalo-2-(acetoxymethoxy) propane in a solvent such as dimethylbenzene at a temperature of 100-150°C in the presence of a catalyst like p-toluenesulfonic acid.[9]

- Formation of **Triacetyl-ganciclovir**: The resulting dihalo-2-acetyl-ganciclovir is then reacted with an acetate salt in an organic solvent like DMF at 70-150°C.[9] The final product is obtained after workup, which may involve filtration, solvent evaporation, and recrystallization from a suitable solvent such as ethyl acetate.[9]

Method 2: From 2,9-diacetylguanine and 1,3-diacetoxy-2-(acetoxymethoxy) propane

This process utilizes a microwave reactor to facilitate the condensation reaction.

- Condensation: 2,9-diacetylguanine and 1,3-diacetoxy-2-(acetoxymethoxy) propane are heated in a microwave reactor in the presence of a catalyst (e.g., boron trifluoride etherate) and a solvent (e.g., N,N-dimethylformamide).[10]
- Workup: After the reaction, the solvent is removed under reduced pressure, and the residue is treated with ethyl acetate to induce crystallization. The crude product is then filtered and dried.[10]

One-Pot Synthesis from Guanine

A more streamlined, one-pot synthesis has also been described:

- Diacetylation of Guanine: Guanine is first treated with acetic anhydride in the presence of iodine to form diacetyl guanine in situ.[11]
- N-alkylation: This is followed by an in-situ N-alkylation reaction with 1,3-diacetoxy-2-(acetoxymethoxy)propane (AMDP) using a solid acid catalyst (acidic Amberlite IR-120).[11]
- Hydrolysis (to Ganciclovir): The resulting **Triacetyl-ganciclovir** intermediate is then deacetylated to yield ganciclovir.[11]

Mechanism of Action of Ganciclovir

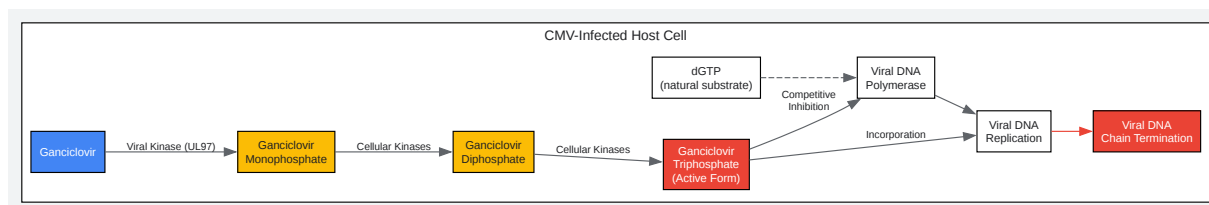
Triacetyl-ganciclovir is a prodrug that is converted to ganciclovir in the body. Ganciclovir is a synthetic analog of 2'-deoxyguanosine and is a potent antiviral agent, particularly against cytomegalovirus (CMV).[12] Its mechanism of action involves the inhibition of viral DNA synthesis.[12]

The activation of ganciclovir is a critical, multi-step process:

- **Initial Phosphorylation:** In CMV-infected cells, a viral-encoded protein kinase, UL97, phosphorylates ganciclovir to ganciclovir monophosphate.[12] This step is highly specific to infected cells, which contributes to the drug's selective toxicity.[12]
- **Further Phosphorylation:** Cellular kinases then further phosphorylate the monophosphate form to ganciclovir diphosphate and subsequently to the active ganciclovir triphosphate.[12]
- **Inhibition of Viral DNA Polymerase:** Ganciclovir triphosphate acts as a competitive inhibitor of the viral DNA polymerase.[12] It is incorporated into the growing viral DNA chain, leading to premature chain termination and halting viral replication.[12]

Visualizations

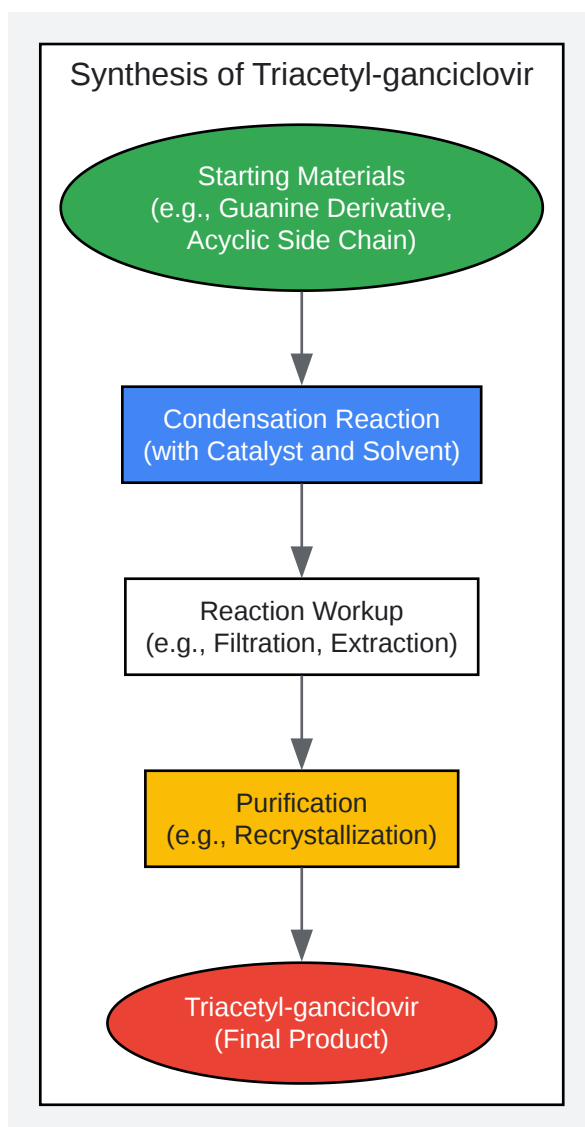
Ganciclovir Activation and Mechanism of Action



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Caption: Ganciclovir's activation pathway and mechanism of action.

General Synthesis Workflow for Triacetyl-ganciclovir



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Caption: A generalized workflow for the synthesis of **Triacetyl-ganciclovir**.

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